

# Comprehensive Technical Guide to Fenticonazole Nitrate: Antifungal Spectrum, Mechanisms, and Applications

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## Compound Focus: Fenticonazole Nitrate

CAS No.: 73151-29-8

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## Introduction and Chemical Profile

**Fenticonazole nitrate** is a broad-spectrum imidazole derivative antifungal agent used primarily in topical and intravaginal formulations for treating superficial mycoses and mixed infections. Its chemical structure features an imidazole ring connected to diphenyl ether and phenylsulfide components, contributing to its unique pharmacological profile.

- **Chemical Name:** 1-[2-(2,4-dichlorophenyl)-2-[[4-(phenylsulfanyl)phenyl]methoxy]ethyl]-1H-imidazole nitrate [1]
- **Molecular Formula:**  $C_{24}H_{20}Cl_2N_2OS$  [1]
- **Molecular Weight:**  $455.40 \text{ g}\cdot\text{mol}^{-1}$  [1]
- **CAS Registry Number:** 72479-26-6 (base), 73151-29-8 (nitrate salt) [2]

This compound demonstrates exceptional activity against a wide spectrum of fungal pathogens, with additional antibacterial and antiparasitic properties that make it particularly valuable for treating mixed infections [3]. Its multifunctional mechanism of action distinguishes it from other azole antifungals and has led to recent investigations into repurposing opportunities beyond antifungal therapy.

## Mechanism of Action: Multifunctional Antifungal Activity

**Fenticonazole nitrate** exhibits a unique multimodal mechanism of action that targets fungal pathogens through several simultaneous pathways, contributing to its potent antifungal efficacy and reducing the likelihood of resistance development.

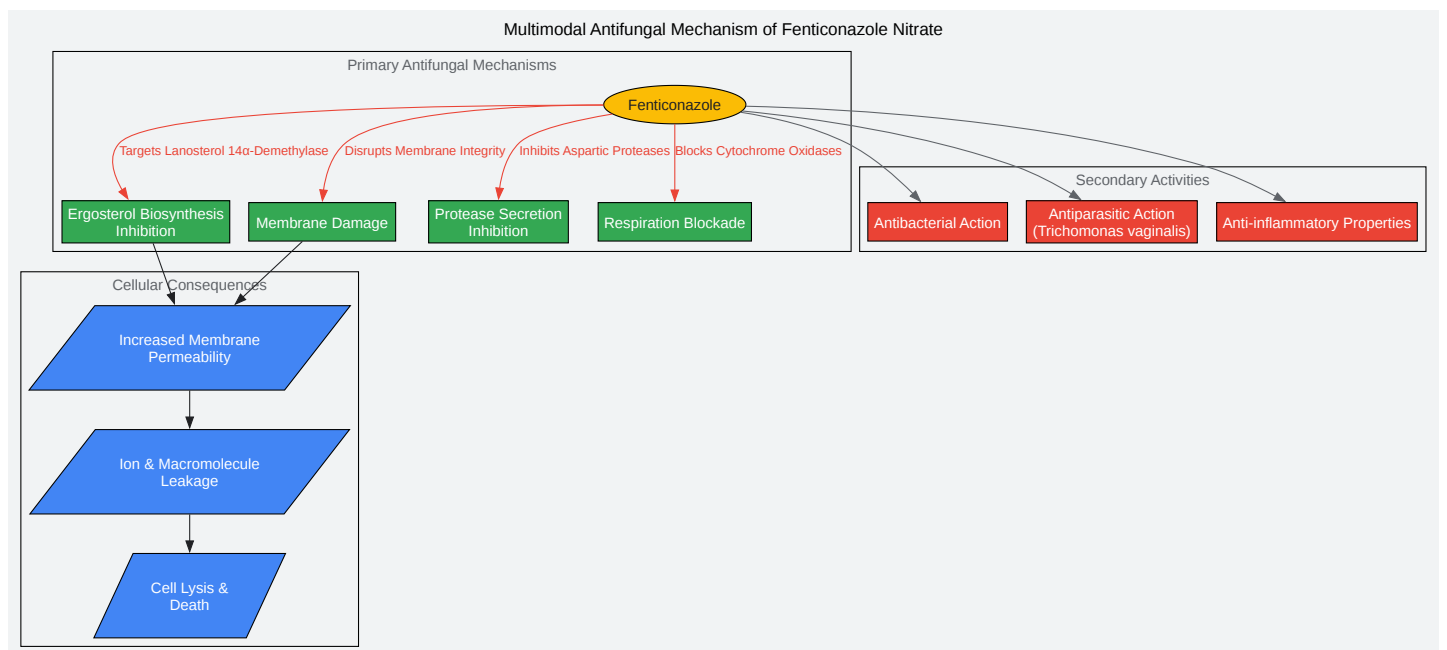
### Primary Antifungal Mechanisms

Table 1: Primary Antifungal Mechanisms of **Fenticonazole Nitrate**

Mechanism	Molecular Target	Cellular Consequences
<b>Ergosterol Biosynthesis Inhibition</b>	Lanosterol 14 $\alpha$ -demethylase enzyme	Depletes ergosterol content in fungal cell membranes [4]
<b>Membrane Disruption</b>	Fungal cytoplasmic membrane	Increased permeability and leakage of intracellular components [3] [4]
<b>Protease Inhibition</b>	Secreted aspartic proteases from <i>Candida albicans</i>	Reduces tissue damage and invasion capability [3]
<b>Respiratory Chain Interference</b>	Cytochrome oxidases and peroxidases	Disruption of energy metabolism [3]

The inhibition of ergosterol biosynthesis represents the cornerstone of fenticonazole's antifungal activity. By targeting the cytochrome P450-dependent enzyme lanosterol 14 $\alpha$ -demethylase, fenticonazole disrupts the conversion of lanosterol to ergosterol, an essential component of fungal cell membranes [4]. This inhibition results in compromised membrane integrity, altered fluidity, and increased permeability, ultimately leading to cell lysis and death.

The following diagram illustrates the multimodal antifungal mechanism of **fenticonazole nitrate**:



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Diagram 1: Multimodal Antifungal Mechanism of **Fenticonazole Nitrate**. The illustration shows primary mechanisms targeting fungal cellular structures and secondary activities contributing to broad-spectrum efficacy.

Beyond its primary antifungal mechanisms, fenticonazole exhibits several secondary activities that enhance its therapeutic utility. It demonstrates **antibacterial action** against Gram-positive bacteria commonly associated with superinfected fungal skin and vaginal infections, and shows **antiparasitic activity** against *Trichomonas vaginalis* [3] [5]. Additionally, fenticonazole possesses **anti-inflammatory properties** that help reduce inflammation and irritation associated with fungal infections, providing symptomatic relief alongside antimicrobial action [4].

## Antifungal Spectrum and Efficacy Data

**Fenticonazole nitrate** demonstrates a broad spectrum of activity against diverse fungal pathogens, with particularly high efficacy rates observed in clinical studies for various superficial mycoses.

## Pathogen Spectrum and MIC Profiles

Table 2: Antifungal Spectrum of **Fenticonazole Nitrate**

Fungal Pathogen Group	Specific Species	Clinical Efficacy	Key Findings
Dermatophytes	<i>Trichophyton mentagrophytes</i> , other <i>Trichophyton</i> species	96.3% mycological response [3]	Highly effective against tinea infections
Yeasts	<i>Candida albicans</i> , other <i>Candida</i> species	95.2% mycological response [3]	Primary indication for vulvovaginal candidiasis [1]
Dimorphic Fungi	<i>Malassezia furfur</i> (causative agent of pityriasis versicolor)	100% mycological response [3]	Exceptional activity demonstrated in clinical studies

Fungal Pathogen Group	Specific Species	Clinical Efficacy	Key Findings
Molds	Various mold species	Active in vitro [5]	Broad spectrum of activity

The activity of fenticonazole against yeasts is particularly enhanced at acidic pH (4-5), which aligns with the physiological environment of vaginal infections where the drug demonstrates high clinical efficacy [5]. This pH-dependent activity provides a therapeutic advantage for vulvovaginal candidiasis treatment.

## Clinical Efficacy Results from Large-Scale Studies

A large open-label clinical study (n=760) evaluating fenticonazole 2% cream, spray, or powder demonstrated impressive mycological response rates across different infection types [3]:

- **Pityriasis versicolor:** 100% of patients achieved negative mycological assay
- **Tinea infections:** 96.3% mycological response rate
- **Candida infections:** 95.2% mycological response rate

Comparative clinical studies have shown fenticonazole administered once or twice daily to be at least as effective as six different topical antimycotics (miconazole, clotrimazole, econazole, bifonazole, naftifine, and ciclopirox) in treating superficial skin mycoses [3]. The drug has a rapid onset of action, with clinical efficacy generally observed within days of commencing treatment.

## Formulations and Pharmacokinetic Profile

### Available Formulations and Administration Routes

**Fenticonazole nitrate** is formulated for topical and intravaginal administration with various dosage forms tailored to specific infection sites and patient needs:

- **Vaginal Formulations:**
  - 200 mg pessary (inserted at bedtime for 3 nights)
  - 600 mg pessary (single application at bedtime)

- 2% vaginal cream [1]
- **Topical Formulations:**
  - 2% cream
  - Spray solution
  - Powder [3]
- **Novel Delivery Systems:**
  - Emulgel formulations for enhanced cutaneous delivery [6]

The vaginal capsule formulation is particularly noted for being non-greasy, non-soiling, and easily removable with water, enhancing patient compliance [1]. Recent advances in formulation technology include the development of fenticonazole-loaded emulgels that combine the advantages of both emulsions and gels, offering improved drug loading capacity, stability, and topical delivery for cutaneous candidiasis [6].

## Pharmacokinetics and Systemic Absorption

The pharmacokinetic profile of **fenticonazole nitrate** is characterized by minimal systemic absorption when applied topically or vaginally, resulting in favorable local efficacy with limited systemic exposure:

- **Vaginal Administration:** Absorption studies using  $^3\text{H}$ -fenticonazole show limited systemic absorption following vaginal administration [7]:
  - Women with normal cervicovaginal mucosa:  $0.58 \pm 0.28\%$  of dose absorbed
  - Women with vulvovaginal candidiasis:  $1.81 \pm 0.57\%$  of dose absorbed
  - Women with cervical carcinoma:  $1.12 \pm 0.53\%$  of dose absorbed
- **Plasma Concentrations:** No measurable radioactivity was detected in plasma of subjects with normal mucosa or vulvovaginal candidiasis, while low levels were detected in patients with cervical carcinoma, peaking at approximately 8 hours post-administration [7].
- **Excretion:** Over a 5-day period, 0.4-1.5% of the administered dose was recovered in urine and 0.18-0.32% in feces, confirming minimal systemic absorption [7].

Advanced HPLC-MS/MS methods have been developed and validated for the determination of fenticonazole in human plasma with high sensitivity (linear ranges of 5-1000 pg/mL and 0.1-20 ng/mL for different

administration routes) [8]. These methods enable precise pharmacokinetic studies following both percutaneous and intravaginal administration.

## Experimental Protocols and Research Applications

### Key Experimental Methodologies

#### In Vitro Antifungal Susceptibility Testing

- **Culture Conditions:** Various fungi cultured in appropriate media at pH range 4-7 [5]
- **Serum Interference Testing:** Addition of inactivated bovine serum to culture medium to evaluate impact on antifungal activity [5]
- **MIC Determination:** Standard broth microdilution methods according to CLSI guidelines

#### HPLC-MS/MS Analysis of Fenticonazole in Plasma [8]

- **Extraction Method:** Protein precipitation by acetonitrile containing 2% acetic acid
- **Chromatography:** Kinetex XB-C18 column with gradient elution
- **Mass Spectrometry:** ESI positive ion mode with MRM transitions of m/z 455.2 → 199.1 for fenticonazole and m/z 430.2 → 372.3 for mifepristone (IS)
- **Validation Parameters:** Accuracy (85-115%), precision (<15% RSD), recovery (>90%)

#### Checkerboard Synergy Assays [9]

- **Bacterial Strains:** *Escherichia coli* including mcr-1-positive multidrug-resistant strains
- **Combination Testing:** **Fenticonazole nitrate** with colistin in serial dilutions
- **Analysis:** Fractional Inhibitory Concentration (FIC) index calculation to determine synergistic effects

## Emerging Research Applications and Repurposing Opportunities

Recent research has revealed promising new applications for **fenticonazole nitrate** beyond its traditional antifungal indications:

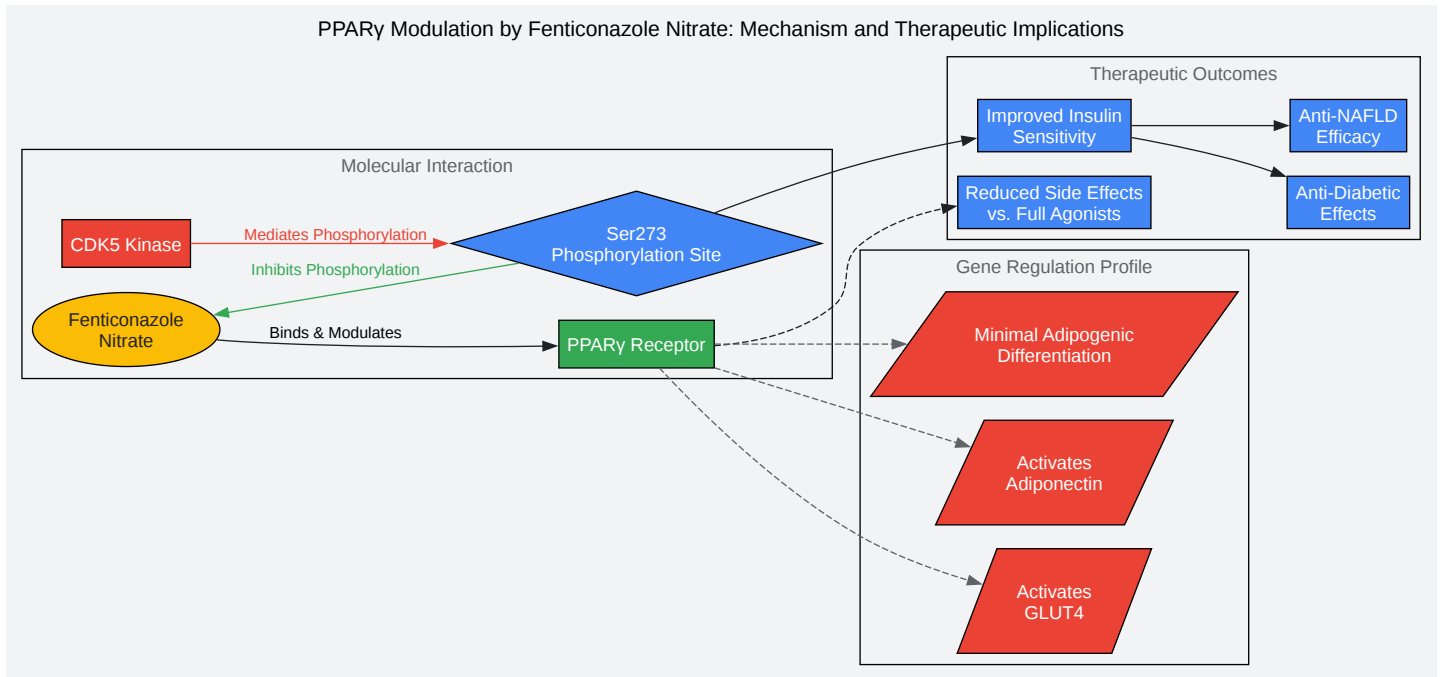
**Antibiotic Adjuvant for Multidrug-Resistant Bacteria** **Fenticonazole nitrate** demonstrates significant synergistic effects when combined with colistin against mcr-1-positive multidrug-resistant *Escherichia coli* [9]:

- Effectively inhibits biofilm formation and eradicates established biofilms
- Increases outer membrane permeability and disrupts membrane potential
- Reduces ATP levels leading to bacterial cell death
- In vivo studies show a 40% increase in survival rate compared to colistin alone
- Potential application as an antibiotic adjuvant against MCR-1-positive multidrug-resistant pathogens

**PPAR $\gamma$  Modulation for Metabolic Disorders** Structure-based screening has identified **fenticonazole nitrate** as a novel PPAR $\gamma$ -modulating ligand with potential applications in type 2 diabetes mellitus and non-alcoholic fatty liver disease (NAFLD) [10]:

- Functions as a selective PPAR $\gamma$  modulator with weak partial agonism
- Potently binds PPAR $\gamma$  and inhibits CDK5-mediated phosphorylation of PPAR $\gamma$  Ser273
- Demonstrates powerful anti-diabetic and anti-NAFLD efficacies in vivo
- Shows reduced adverse effects compared to full PPAR $\gamma$  agonists (e.g., rosiglitazone)
- Potential for repurposing as a metabolic disease therapeutic with improved therapeutic index

The following diagram illustrates the PPAR $\gamma$  modulation mechanism and its therapeutic implications:



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Diagram 2: PPAR $\gamma$  Modulation by **Fenticonazole Nitrate**. The diagram shows the molecular interaction with PPAR $\gamma$  receptor and subsequent therapeutic outcomes relevant to metabolic diseases.

## Safety Profile and Regulatory Status

## Adverse Effects and Tolerability

**Fenticonazole nitrate** exhibits an excellent safety profile with predominantly mild and transient adverse effects:

- **Topical Application:** Most frequent adverse events include burning sensation/cutaneous irritation and itch, with incidence <5% in large open-label studies [3]
- **Intravaginal Administration:** Burning sensation reported, though this symptom was often present prior to drug administration due to the underlying infection [3]
- **Systemic Exposure:** Minimal absorption results in negligible systemic adverse effects [7]

The drug is generally well-tolerated, with adverse events rarely responsible for treatment discontinuation in clinical studies [3].

## Special Populations and Contraindications

- **Pregnancy and Lactation:** Embryotoxic effects observed in rats at doses above 40 mg/kg/day. Fenticonazole crosses the placental barrier in pregnant rats and rabbits after vaginal application and is excreted in milk of lactating rats. Use during pregnancy or lactation only if considered essential [1]
- **Fertility:** Does not interfere with the function of male and female gonads and does not modify the first phases of reproduction [1]
- **Teratogenicity:** No teratogenic effects observed in rats and rabbits [1]
- **Contraceptive Interaction:** Intravaginal preparations may damage latex contraceptives; additional contraceptive measures are necessary during local administration [1]

## Regulatory Status

- **United Kingdom:** Prescription only medicine (POM) [1]
- **United States:** Not FDA-approved [1]
- **General Status:** Rx (Prescription only) in most countries [1]

## Conclusion and Future Perspectives

**Fenticonazole nitrate** represents a versatile antifungal agent with a broad spectrum of activity, multimodal mechanism of action, and favorable safety profile. Its unique pharmacological properties, including

antibacterial and antiparasitic activities, make it particularly valuable for treating mixed infections without requiring combination therapy.

Recent research has revealed exciting repurposing opportunities for **fenticonazole nitrate**, particularly as an antibiotic adjuvant against multidrug-resistant Gram-negative bacteria and as a PPAR $\gamma$  modulator for metabolic disorders. These emerging applications leverage its membrane-active properties and nuclear receptor modulation capabilities, potentially expanding its therapeutic utility beyond antifungal therapy.

For researchers and drug development professionals, **fenticonazole nitrate** presents several promising avenues for future investigation:

- Development of optimized formulations for enhanced cutaneous and systemic delivery
- Exploration of combination therapies leveraging its synergistic effects with conventional antibiotics
- Further characterization of its PPAR $\gamma$  modulation mechanism for metabolic disease applications
- Investigation of potential applications in other therapeutic areas mediated by nuclear receptors

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